Application Notes and Protocols for Dual-Labeled Compounds in Drug Metabolism Studies

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Compound of Interest

Compound Name:	*Potassium cyanide-13C,15N*
CAS No.:	*74889-51-3*
Cat. No.:	*B122409*

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Introduction: Unraveling Metabolic Fates with Precision

In the intricate journey of drug discovery and development, a comprehensive understanding of a compound's absorption, distribution, metabolism, and excretion (ADME) profile is paramount.[1][2] Traditional approaches often involve separate studies to delineate these processes. However, the advent of dual-labeling techniques, employing a combination of stable and radioactive isotopes, has revolutionized the field, offering a more integrated and efficient approach to elucidating the metabolic fate of drug candidates.[3][4] This guide provides an in-depth exploration of the applications of dual-labeled compounds in drug metabolism studies, complete with detailed protocols and expert insights for researchers, scientists, and drug development professionals.

The core principle of dual-labeling lies in the simultaneous administration of a drug molecule labeled with both a stable isotope (e.g., ^{13}C, ^{2}H, ^{15}N) and a radioisotope (e.g., ^{14}C, ^{3}H).[3][4][5] This "double-tracer" or "hybrid trial" approach allows for the concurrent assessment of both the

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parent drug's pharmacokinetics (PK) and the total drug-related material's disposition within a single experiment.[3][4] The stable isotope label enables precise quantification of the parent drug and its metabolites using liquid chromatography-mass spectrometry (LC-MS/MS), while the radioisotope provides a means to track all drug-related components, including metabolites whose structures may not yet be identified, through techniques like accelerator mass spectrometry (AMS) or liquid scintillation counting (LSC).[3][6]

The primary advantages of this dual-labeling strategy include:

- Enhanced Efficiency: Combining ADME and absolute bioavailability studies into a single protocol reduces the number of animals or human subjects required, shortens timelines, and lowers overall costs.[3]
- Comprehensive Data: It provides a complete picture of the drug's disposition, including the absolute bioavailability, routes of excretion, mass balance, and metabolite profiling, all from a single study.[3][4]
- Improved Accuracy: The use of a stable isotope-labeled internal standard that is structurally identical to the analyte minimizes analytical variability and corrects for matrix effects during LC-MS/MS analysis, leading to more accurate and precise quantification.
- Metabolite Identification: The presence of the isotopic signature simplifies the identification of drug-related metabolites in complex biological matrices.[7]

This document will delve into the practical aspects of employing dual-labeled compounds, from experimental design and synthesis to in vitro and in vivo protocols, data analysis, and regulatory considerations.

Experimental Design and Isotope Selection

The success of a dual-labeling study hinges on a well-thought-out experimental design, with careful consideration given to the choice of isotopes and their placement within the molecule.

Choosing the Right Isotope Pair

The most common combination for dual-labeling studies is the pairing of a radioactive isotope, typically Carbon-14 (^{14}C), with a stable isotope, such as Carbon-13 (^{13}C) or Deuterium (^{2}H).

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- ^{14}C: This radioisotope is favored for mass balance and excretion studies due to its long half-life and the ability to incorporate it into metabolically stable positions of the drug molecule.[8] The total radioactivity measured provides a comprehensive account of all drug-related material.[9]

- ^{13}C: As a stable isotope, ^{13}C is ideal for quantitative analysis by LC-MS/MS. Its incorporation results in a predictable mass shift, allowing for clear differentiation from the unlabeled compound and endogenous molecules.

- ^{2}H (Deuterium): Deuterium is another commonly used stable isotope. While generally effective, it's important to consider the potential for kinetic isotope effects, where the heavier isotope can alter the rate of metabolic reactions, and possible chromatographic shifts.

- ^{3}H (Tritium): This radioisotope can also be used, but care must be taken to ensure the label is not in a position susceptible to exchange with protons from the biological environment.

Table 1: Common Isotope Pairs and Their Applications

Isotope Pair	Primary Application	Analytical Techniques	Key Advantages
^{14}C and ^{13}C	Combined ADME and absolute bioavailability studies	LSC/AMS (^{14}C), LC-MS/MS (^{13}C)	Comprehensive data from a single study, high accuracy.
^{14}C and ^{2}H	Metabolite identification and quantification	LSC/AMS (^{14}C), LC-MS/MS (^{2}H)	Cost-effective stable isotope, useful for probing metabolic pathways.
^{3}H and ^{2}H	Preclinical ADME screening	LSC (^{3}H), LC-MS/MS (^{2}H)	Lower cost for radiolabeling, suitable for early-stage studies.

Strategic Placement of Labels

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The position of the isotopic labels within the drug molecule is critical to the success of the study. The radioisotope (e.g., ^{14}C) should be placed in a metabolically stable part of the molecule to ensure that the label is not lost during biotransformation, allowing for the tracking of all metabolites.[10] Conversely, the stable isotope label should ideally be in a position that is retained in the major metabolites of interest to facilitate their quantification.

Synthesis of Dual-Labeled Compounds

The synthesis of dual-labeled compounds is a specialized process that requires expertise in both synthetic organic chemistry and radiochemistry. The synthetic route must be designed to incorporate both the stable and radioactive isotopes efficiently and with high isotopic purity.

A general approach involves preparing a key intermediate that can be labeled with either the stable or radioactive isotope. This labeled intermediate is then carried through the remaining synthetic steps to produce the final dual-labeled compound. Purification of the final product is crucial to remove any unlabeled or singly labeled impurities. Techniques such as high-performance liquid chromatography (HPLC) are typically employed for this purpose.[11][12]

In Vitro Application: Metabolic Stability in Human Liver Microsomes

Assessing the metabolic stability of a drug candidate is a critical early step in drug development.[13][14] Human liver microsomes (HLMs) are a commonly used in vitro system as they contain a high concentration of drug-metabolizing enzymes, particularly cytochrome P450s (CYPs).[15][16][17]

Protocol: Metabolic Stability Assay using a Dual-Labeled Compound

This protocol outlines the assessment of metabolic stability of a dual-labeled ($^{14}C/^{13}C$) compound in HLMs.

Materials:

- Dual-labeled ($^{14}C/^{13}C$) test compound

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- Pooled human liver microsomes (e.g., 20 mg/mL stock)
- Phosphate buffer (e.g., 100 mM, pH 7.4)
- NADPH regenerating system (e.g., containing NADPH, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase)[15]
- Positive control compound (e.g., a compound with known metabolic instability)
- Negative control (without NADPH)
- Acetonitrile (ACN) or other suitable organic solvent for quenching
- 96-well plates
- Incubator/shaker (37°C)
- Centrifuge
- LC-MS/MS system
- Liquid scintillation counter

Procedure:

- Preparation of Reagents:
  - Thaw the human liver microsomes on ice.
  - Prepare the incubation mixture containing phosphate buffer and microsomes to a final concentration of 0.5 mg/mL.[13][16]
  - Prepare the test compound stock solution in a suitable solvent (e.g., DMSO) and dilute to the final desired concentration (e.g., 1 µM) in the incubation mixture.[15]
  - Prepare the NADPH regenerating system according to the manufacturer's instructions.
- Incubation:

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- Pre-warm the incubation plate containing the microsome-compound mixture at 37°C for 5-10 minutes.
- Initiate the metabolic reaction by adding the NADPH regenerating system to each well (except for the negative control wells, to which buffer is added instead).
- Incubate the plate at 37°C with gentle shaking.[14][15]

- Time-Point Sampling:
  - At designated time points (e.g., 0, 5, 15, 30, 45, and 60 minutes), stop the reaction by adding an equal volume of ice-cold acetonitrile containing a stable isotope-labeled internal standard (if different from the test compound).[13][15] This will precipitate the proteins and quench the enzymatic activity.
- Sample Processing:
  - Centrifuge the plate at a high speed (e.g., 4000 rpm) for 10-15 minutes to pellet the precipitated protein.
  - Transfer the supernatant to a new 96-well plate for analysis.
- Analysis:
  - LC-MS/MS Analysis: Analyze the supernatant using a validated LC-MS/MS method to quantify the remaining parent compound (^{13}C-labeled). The mass spectrometer will be set to monitor the specific mass-to-charge (m/z) transitions for the ^{13}C-labeled parent compound and the internal standard.
  - Radioactivity Measurement: A portion of the supernatant can be analyzed by liquid scintillation counting to determine the total ^{14}C radioactivity at each time point.

Data Analysis:

- Plot the percentage of the remaining parent compound (^{13}C-labeled) against time.
- From the slope of the natural logarithm of the concentration-time curve, calculate the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}).

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In Vivo Application: A Hybrid ADME and Bioavailability Study in Rats

The "hybrid trial" design using a dual-labeled compound provides a powerful approach to obtain comprehensive ADME and bioavailability data from a single in vivo study.[3][4]

Protocol: In Vivo ADME and Bioavailability Study in Rats

This protocol describes a study in rats using a dual-labeled ($^{14}C/^{13}C$) drug candidate.

Animals and Housing:

- Use a suitable strain of rat (e.g., Sprague-Dawley) that is relevant to the toxicology studies.
- House the animals in metabolic cages to allow for the separate collection of urine and feces.[18]
- Acclimatize the animals to the housing conditions before the study begins.

Dosing and Sample Collection:

- Dose Preparation:
  - Prepare an oral formulation of the unlabeled drug.
  - Prepare an intravenous (IV) formulation of the dual-labeled ($^{14}C/^{13}C$) drug. The ^{14}C component will serve as a microtracer.[3]
- Administration:
  - Administer the oral dose of the unlabeled drug to the rats.
  - Simultaneously or at a defined time point, administer the IV microdose of the dual-labeled ($^{14}C/^{13}C$) drug.[3]
- Blood Sampling:

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- Collect serial blood samples at predetermined time points (e.g., pre-dose, and at various intervals post-dose up to 48 or 72 hours) via an appropriate route (e.g., tail vein or jugular vein cannula).
- Process the blood to obtain plasma and store frozen until analysis.

- Excreta Collection:
  - Collect urine and feces at regular intervals for the duration of the study (e.g., up to 7 days or until radioactivity recovery is >95%).

Sample Analysis:

- Plasma Analysis:
  - LC-MS/MS: Analyze plasma samples for the concentration of the unlabeled parent drug and the ^{13}C-labeled parent drug using a validated LC-MS/MS method.
  - Radioactivity Measurement: Determine the total ^{14}C radioactivity in plasma samples using liquid scintillation counting or accelerator mass spectrometry (AMS) for higher sensitivity. [3]

- Excreta Analysis:
  - Homogenize feces and analyze aliquots for total ^{14}C radioactivity.
  - Analyze urine samples directly for total ^{14}C radioactivity.
  - Pool urine and feces samples for metabolite profiling and identification using LC-MS/MS and radio-chromatography techniques.

Data Analysis and Interpretation:

- Pharmacokinetic Parameters: Calculate PK parameters (e.g., C_{max}, T_{max}, AUC, $t_{1/2}$) for both the oral unlabeled drug and the IV ^{13}C-labeled drug.
- Absolute Bioavailability (F%): Calculate F% using the formula: F% = (AUC_oral / AUC_IV) * (Dose_IV / Dose_oral) * 100.

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- Mass Balance and Excretion Routes: Determine the percentage of the administered ^{14}C dose recovered in urine and feces to establish the primary routes of excretion.

- Metabolite Profiling: Characterize the metabolic profile in plasma, urine, and feces. The combination of radioactivity detection and mass spectrometry allows for the identification and semi-quantification of major metabolites.

Advanced Application: Cassette Dosing for High-Throughput Screening

Cassette dosing, or "N-in-one" dosing, is a high-throughput screening technique where a small group of drug candidates is administered simultaneously to a single animal.[19][20][21][22] The use of stable isotope-labeled compounds is particularly advantageous in this context, as the unique mass of each compound allows for their simultaneous quantification by LC-MS/MS without mutual interference.[19][23]

Protocol: Cassette Dosing PK Screening with Stable Isotope-Labeled Compounds

Procedure:

- Compound Selection: Select a small cohort (typically 3-5) of structurally similar drug candidates.

- Synthesis: Synthesize each compound with a unique stable isotope labeling pattern (e.g., different numbers of ^{13}C or ^{2}H atoms) to ensure they can be distinguished by mass spectrometry.

- Formulation: Prepare a single dosing formulation containing a mixture of the stable isotope-labeled compounds.

- Administration: Administer the cassette dose to a small group of animals (e.g., rats or mice). [21][22]

- Sample Collection and Analysis: Collect serial blood samples and analyze the plasma using a single LC-MS/MS method capable of simultaneously quantifying all the labeled

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compounds.

- Data Analysis: Calculate the pharmacokinetic parameters for each compound in the cassette.

This approach significantly reduces the number of animals and the time required for early PK screening, enabling faster decision-making in lead optimization.[19][23]

Data Presentation and Visualization

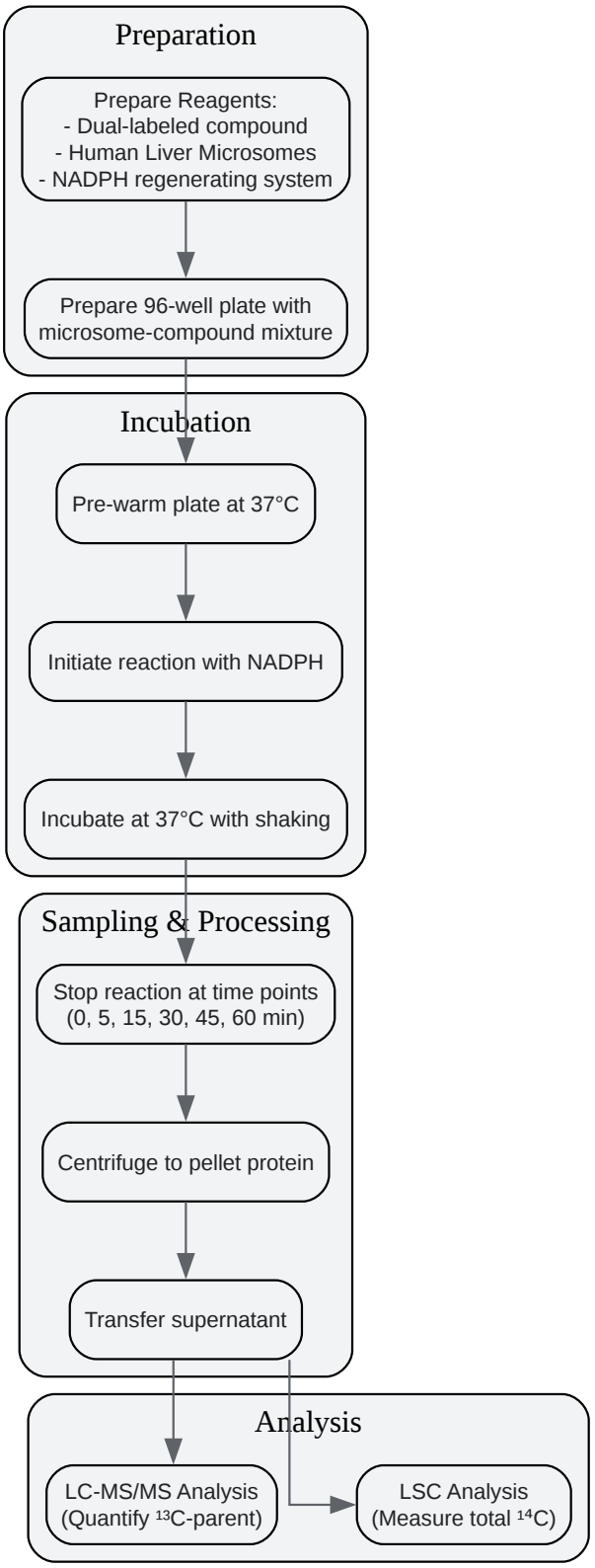
Clear presentation of data is crucial for interpreting the results of dual-labeling studies.

Table 2: Example Pharmacokinetic Parameters from a Dual-Labeling Study

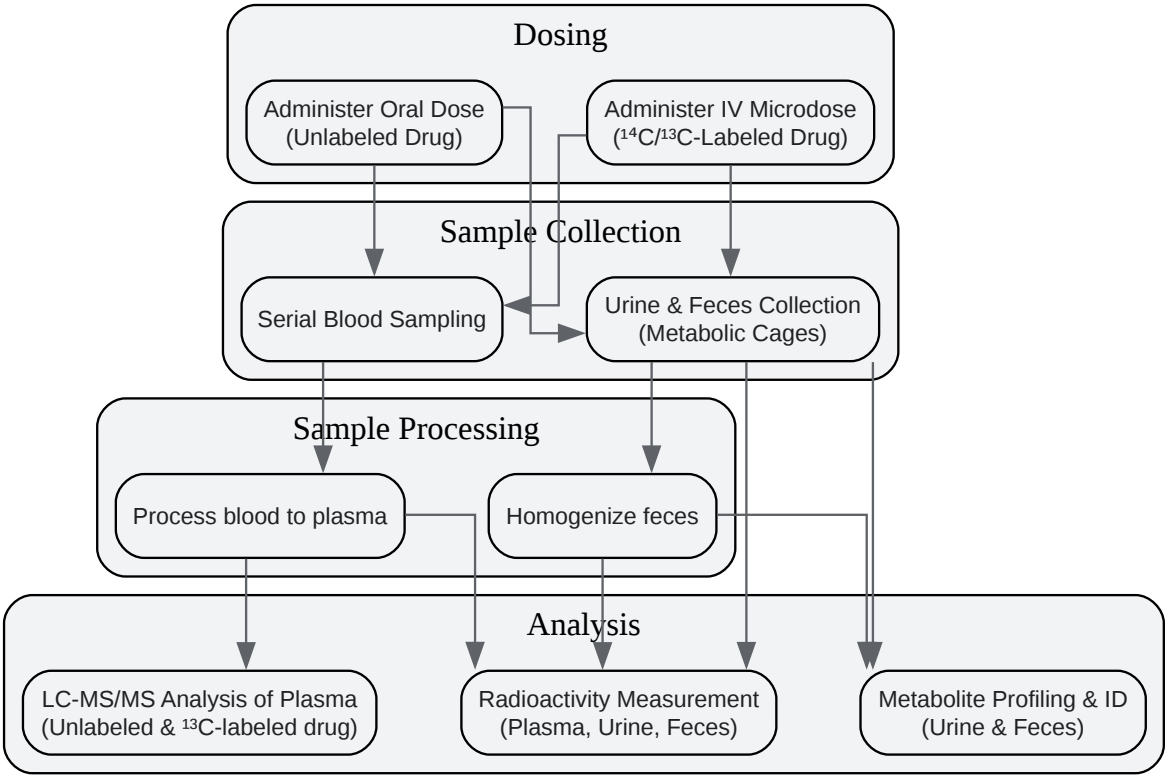
Parameter	Oral (Unlabeled)	IV (^{13}C-Labeled)
Dose	10 mg/kg	1 mg/kg
C_{max} (ng/mL)	500	1200
T_{max} (h)	1.5	0.1
AUC_{0-t} (ng*h/mL)	2500	1500
$t_{1/2}$ (h)	6.2	5.8
Absolute Bioavailability (F%)	-	Calculated: 16.7%

Experimental Workflows (Graphviz Diagrams)

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Caption: In Vivo Hybrid ADME/Bioavailability Workflow.

Regulatory Considerations and Trustworthiness

Data from well-designed dual-labeling studies are generally well-accepted by regulatory agencies such as the U.S. Food and Drug Administration (FDA). [1]Human ADME studies using radiolabeled compounds are often a key component of the data package for a New Drug Application (NDA). [8][9]The FDA provides guidance on conducting human radiolabeled mass balance studies, which outlines recommendations for study design, conduct, and data reporting. [10][24] The use of a stable isotope-labeled internal standard is considered the gold standard for quantitative bioanalysis by LC-MS/MS and is a key aspect of ensuring the trustworthiness of the pharmacokinetic data. [1]The self-validating nature of the dual-labeling approach, where the radioactive data provides a complete mass balance and the stable

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isotope data provides precise quantification, lends a high degree of confidence to the overall conclusions of the study.

Conclusion

Dual-labeled compounds are a powerful tool in the modern drug metabolism scientist's arsenal. By providing a comprehensive and efficient means to assess the ADME and bioavailability of new drug candidates, these techniques accelerate the drug development process and enable more informed decision-making. The protocols and insights provided in this guide are intended to equip researchers with the knowledge to design and execute robust dual-labeling studies, ultimately contributing to the development of safer and more effective medicines.

References

- Kumar, V., Chin, A., et al. (2024). Use of stable isotope labeled (SIL) antibodies in cassette dosing to improve pharmacokinetics screening efficiency of ADCs with novel cytotoxic payloads. Xenobiotica, 54(8), 502-510. [Link]
- Metabolic Solutions. (2024). Introduction to Stable Isotope Labeling and How It Supports Drug Development for Rare Diseases. [Link]
- Kumar, V., Chin, A., et al. (2024). Use of stable isotope labeled (SIL) antibodies in cassette dosing to improve pharmacokinetics screening efficiency of ADCs with novel cytotoxic payloads. Semantic Scholar. [Link]
- White, R. E. (2000). Pharmacokinetic theory of cassette dosing in drug discovery screening. Drug Metabolism and Disposition, 28(12), 1463-1469. [Link]
- AxisPharm. (n.d.). Microsomal Stability Assay Protocol. [Link]
- AxisPharm. (n.d.). Cassette PK (I.V.). [Link]
- Merck Millipore. (n.d.). Metabolic Stability Assays. [Link]
- International Journal of Innovative Research in Medical and Pharmaceutical Sciences. (2019). Cassette Dosing in Drug Discovery: Advantages, Limitations, and Its Role in High-Throughput Pharmacokinetic Screening. IJIRMPS, 7(3). [Link]

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- protocols.io. (2024). Microsomal stability assay for human and mouse liver microsomes - drug metabolism. [Link]
- Sharma, G. V., et al. (2013). Gram-scale synthesis and efficient purification of 13C-labeled levoglucosan from 13C glucose. Journal of Labelled Compounds and Radiopharmaceuticals, 56(1), 27-29. [Link]
- Creative Bioarray. (n.d.). Microsomal Stability Assay. [Link]
- BioIVT. (n.d.). Human and Animal Liver Microsome Thawing and Incubation Protocol. [Link]
- de Zwart, L., et al. (2019). Combining Isotopic Tracer Techniques to Increase Efficiency of Clinical Pharmacokinetic Trials in Oncology. Clinical Pharmacokinetics, 58(10), 1247-1257. [Link]
- Hawkins, D. R., & Midgley, I. (1973). Simultaneous labelling with stable and radioactive isotopes in drug metabolism studies. Biochemical Pharmacology, 22(18), 2213-2222. [Link]
- SGS. (n.d.). Why, When, and How to Conduct 14C Human Studies. [Link]
- Jennings, L. K., & Gaffney, K. J. (2021). Targeted Metabolomic Methods for 13C Stable Isotope Labeling with Uniformly Labeled Glucose and Glutamine Using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Journal of Visualized Experiments, (173), e62681. [Link]
- Ren, S., et al. (2016). Synthesis of [(14)C]omarigliptin. Journal of Labelled Compounds and Radiopharmaceuticals, 59(10), 386-390. [Link]
- U.S. Food and Drug Administration. (2023). Clinical Pharmacology Considerations for Human Radiolabeled Mass Balance Studies. [Link]
- Sharma, G. V., et al. (2013). Gram-scale synthesis and efficient purification of 13C-labeled levoglucosan from 13C glucose. ResearchGate. [Link]
- BioIVT. (n.d.). ADME In Vivo & PK Studies. [Link]

© 2026 BenchChem. All rights reserved.

- U.S. Food and Drug Administration. (2010). Guidance for Industry and Researchers: Radioactive Drug Research Committee Program. [Link]
- van der Mey, D., et al. (2012). Applications of stable isotopes in clinical pharmacology. British Journal of Clinical Pharmacology, 73(3), 335-348. [Link]
- Kitson, S. (2023). The importance of isotopic labelling in drug development: strategies and integration with biocatalysis and physical sciences. Chemicals Knowledge Hub. [Link]
- Rakusanova, S., & Cajka, T. (2024). Tips and tricks for LC–MS-based metabolomics and lipidomics analysis. Trends in Analytical Chemistry, 180, 117940. [Link]
- Larsen, M. (2023). Using Stable Isotopes to Evaluate Drug Metabolism Pathways. Journal of Pharmaceutical Sciences & Emerging Drugs, 11(1). [Link]
- Horlacher, Y., et al. (2013). A novel double-tracer technique to characterize absorption, distribution, metabolism and excretion (ADME) of [14C]tofogliflozin after oral administration and concomitant intravenous microdose administration of [13C]tofogliflozin in humans. Xenobiotica, 43(11), 964-974. [Link]
- Celerion. (n.d.). Isotope-labeled Pharmaceutical Standards. [Link]
- Dischino, D. D., et al. (2012). Preparation of two D2 partial agonists in C-14 and stable isotope labeled forms. Journal of Labelled Compounds and Radiopharmaceuticals, 55(11), 381-387. [Link]
- Guerini, R., et al. (2013). A double-tracer technique to characterize absorption, distribution, metabolism and excretion (ADME) of [(14)C]-basimglurant and absolute bioavailability after oral administration and concomitant intravenous microdose administration of [(13)C6]-labeled basimglurant in humans. ResearchGate. [Link]
- Freund, D. M., & Hegeman, A. D. (2017). An overview of methods using 13C for improved compound identification in metabolomics and natural products. Frontiers in Plant Science, 8, 861. [Link]
- ClinicalTrials.gov. (2018). Worldwide Development Information Type : Reporting and Analysis Plan (RAP) Title. [Link]

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- LGC Group. (n.d.). Guide to achieving reliable quantitative LC-MS measurements. [Link]
- HMR. (2023). Statistical Analysis Plan. [Link]
- Patel, P. N., et al. (2012). TROUBLE SHOOTING DURING BIOANALYTICAL ESTIMATION OF DRUG AND METABOLITES USING LC-MS/MS: A REVIEW. Journal of Advanced Pharmaceutical Technology & Research, 3(2), 86-95. [Link]
- Admescope. (2020). A typical workflow in a preclinical pharmacokinetic experiment. [Link]
- Patel, P. N., et al. (2012). Trouble shooting during bioanalytical estimation of drug and metabolites using LC-MS/MS: A review. ResearchGate. [Link]
- Su, Y. H., et al. (2023). Dose-response technique combined with stable isotope tracing for drug metabolite profiling by using high-resolution mass spectrometry. Frontiers in Chemistry, 11, 1284931. [Link]
- Waters. (n.d.). A Novel Method for Monitoring Matrix Interferences in Biological Samples using Dual-Scan MRM Mode Mass Spectrometry. [Link]
- Agilent. (2020). LC/MS/MS Method Development for Drug Analysis. [Link]
- Williamson, R. T., & Johnson, R. L. (2011). Structure elucidation of uniformly 13C labeled small molecule natural products. Journal of Natural Products, 74(4), 845-850. [Link]

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- 1. metsol.com [metsol.com]
- 2. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 3. Combining Isotopic Tracer Techniques to Increase Efficiency of Clinical Pharmacokinetic Trials in Oncology - PMC [pmc.ncbi.nlm.nih.gov]

- 4. A novel double-tracer technique to characterize absorption, distribution, metabolism and excretion (ADME) of [14C]tofogliflozin after oral administration and concomitant intravenous microdose administration of [13C]tofogliflozin in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Simultaneous labelling with stable and radioactive isotopes in drug metabolism studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Applications of stable isotopes in clinical pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 7. scitechnol.com [scitechnol.com]
- 8. sgs.com [sgs.com]
- 9. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
- 10. downloads.regulations.gov [downloads.regulations.gov]
- 11. Gram-scale synthesis and efficient purification of 13C-labeled levoglucosan from 13C glucose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. merckmillipore.com [merckmillipore.com]
- 14. Microsomal stability assay for human and mouse liver microsomes - drug metabolism [protocols.io]
- 15. Microsomal Stability Assay Protocol | AxisPharm [axispharm.com]
- 16. creative-bioarray.com [creative-bioarray.com]
- 17. oyc.co.jp [oyc.co.jp]
- 18. admescope.com [admescope.com]
- 19. Use of stable isotope labeled (SIL) antibodies in cassette dosing to improve pharmacokinetics screening efficiency of ADCs with novel cytotoxic payloads - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Pharmacokinetic theory of cassette dosing in drug discovery screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Cassette PK (I.V.) | AxisPharm [axispharm.com]
- 22. ijirmps.org [ijirmps.org]
- 23. Use of stable isotope labeled (SIL) antibodies in cassette dosing to improve pharmacokinetics screening efficiency of ADCs with novel cytotoxic payloads | Semantic Scholar [semanticscholar.org]
- 24. fda.gov [fda.gov]

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